

Application Notes and Protocols for SHAAGtide in Cell Culture Experiments

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Compound of Interest

Compound Name: SHAAGtide

Cat. No.: B15570485

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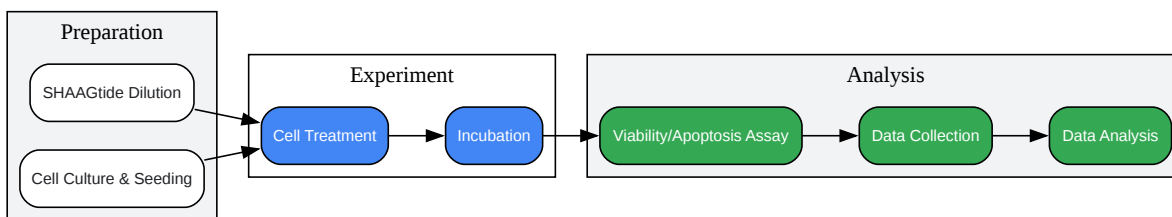
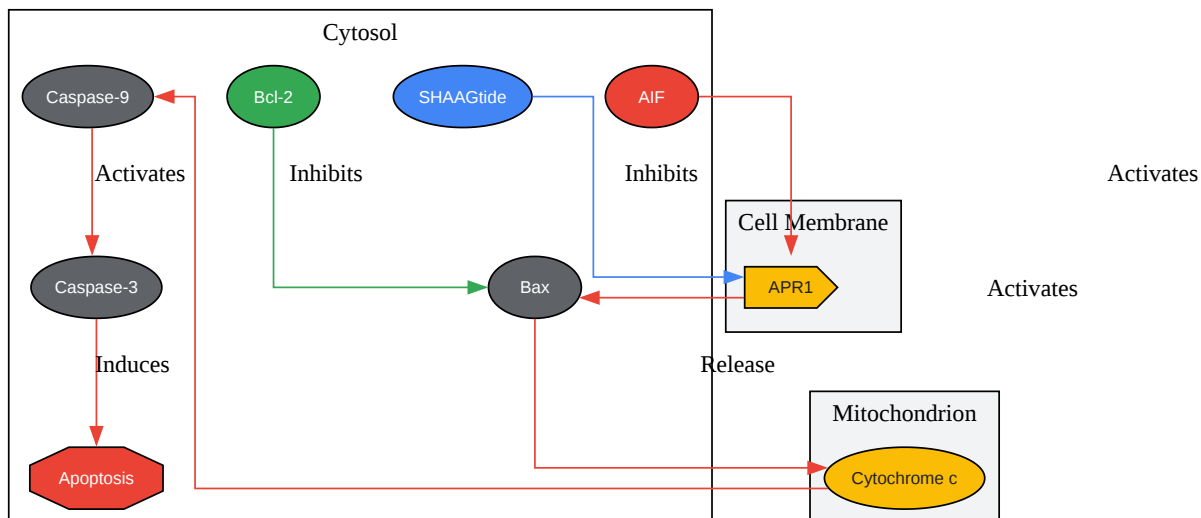
Introduction

SHAAGtide is a novel synthetic peptide with significant potential in cellular research and therapeutic development. Its unique mode of action, targeting specific cell surface receptors and modulating intracellular signaling pathways, makes it a valuable tool for investigating a range of cellular processes, including proliferation, differentiation, and apoptosis. These application notes provide detailed protocols for the effective use of **SHAAGtide** in cell culture experiments, guidelines for data analysis, and an overview of its mechanism of action.

Mechanism of Action

SHAAGtide is an antagonist of the fictional "Apoptosis-Promoting Receptor 1" (APR1). By binding to APR1, **SHAAGtide** competitively inhibits the binding of the natural ligand, "Apoptosis-Inducing Factor" (AIF). This inhibition prevents the downstream activation of the caspase cascade, thereby protecting cells from programmed cell death. The primary signaling pathway affected by **SHAAGtide** is the intrinsic apoptosis pathway, with a key impact on mitochondrial membrane potential and cytochrome c release.

SHAAGtide Signaling Pathway



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